Application Notes and Protocols for the Synthesis of Conformationally Constrained Peptides

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Compound of Interest

Compound Name:	*(S)-4-Cbz-Morpholine-3-carboxylic acid*
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Introduction: The Rationale for Conformational Constraint in Peptide Drug Discovery

Linear peptides, while offering inherent biocompatibility and specificity, often face significant hurdles in therapeutic development. Their conformational flexibility leads to a high entropic penalty upon binding to a target, susceptibility to proteolytic degradation, and poor membrane permeability, limiting their bioavailability and efficacy.[1][2] Conformationally constrained peptides overcome these limitations by "locking" the peptide into a bioactive conformation, thereby enhancing their therapeutic potential.[3][4]

By reducing the peptide's flexibility, conformational constraints can lead to:

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- Improved Binding Affinity and Selectivity: Pre-organizing the peptide into its active shape reduces the entropic cost of binding, leading to higher affinity for the target receptor.[4] This rigid structure also minimizes off-target interactions, enhancing selectivity.
- Enhanced Proteolytic Stability: The cyclic or constrained nature of these peptides often masks cleavage sites recognized by proteases, significantly increasing their in vivo half-life.[4]
- Increased Cell Permeability: Certain constraining strategies, such as hydrocarbon stapling, can improve the peptide's ability to cross cell membranes, a major challenge for traditional peptide therapeutics.[3]
- Ability to Target "Undruggable" Proteins: Constrained peptides are particularly effective at disrupting large, flat protein-protein interactions (PPIs) that are challenging for small molecules to target.[3][5]

This guide provides an in-depth overview and detailed protocols for the most common and effective strategies for synthesizing conformationally constrained peptides, empowering researchers to harness their therapeutic potential.

Strategic Approaches to Peptide Constraint: An Overview

The choice of constraining strategy is dictated by the desired secondary structure, the specific amino acid sequence, and the intended biological application. The three primary methods discussed herein are lactamization, disulfide bridging, and hydrocarbon stapling.

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Strategy	Description	Advantages	Considerations
Lactam Bridge	Formation of an amide bond between the side chains of acidic (e.g., Asp, Glu) and basic (e.g., Lys, Orn) amino acids, or between the N- and C-termini.[6][7]	Highly stable bond, allows for precise control over loop size and conformation.[8]	Requires orthogonal protecting group strategy; can be synthetically challenging.[4]
Disulfide Bridge	Oxidation of two cysteine residues to form a covalent disulfide bond.[9]	Relatively straightforward to form; mimics natural protein structures.[10]	Susceptible to reduction in vivo; may require specific orthogonal protecting groups for multiple bridges.[11]
Hydrocarbon Stapling	Covalent linkage of two amino acid side chains using an all-hydrocarbon "staple" via olefin metathesis.[1][12]	Stabilizes α-helical structures, enhances cell permeability and proteolytic resistance.[13]	Requires synthesis with non-natural amino acids; Grubbs catalyst can be sensitive.[1][14]

Protocol 1: Side-Chain Lactam Bridge Formation (On-Resin Cyclization)

On-resin cyclization is often preferred as it minimizes intermolecular side reactions by pseudo-dilution on the solid support.[15] This protocol describes the formation of a lactam bridge between the side chains of Aspartic Acid (Asp) and Lysine (Lys).

Causality of Experimental Choices:

- Resin Choice: A resin with a linker that allows for side-chain attachment (e.g., 2-chlorotrityl chloride resin for attaching the C-terminal amino acid via its carboxyl group) is crucial for on-

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resin, head-to-tail cyclization.[7] For side-chain to side-chain cyclization, a standard Rink Amide resin can be used.

- Orthogonal Protecting Groups: The use of selectively removable protecting groups on the side chains of the amino acids that will form the lactam bridge is the cornerstone of this method. Here, the acid-labile Boc group for the Lysine side-chain amine and the base-labile Fmoc group for the Aspartic Acid side-chain carboxyl group are used as an example of an orthogonal pair.

- Coupling Reagents: High-efficiency coupling reagents like HATU or HBTU are used to facilitate amide bond formation, especially for the sterically hindered cyclization step.[4]

- High Dilution (for solution-phase): While this is an on-resin protocol, it's worth noting that in solution-phase cyclization, high dilution (0.1-1 mg/mL) is critical to favor intramolecular cyclization over intermolecular oligomerization.[16]

Experimental Workflow Diagram:



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Caption: On-resin lactam bridge formation workflow.

Step-by-Step Methodology:

- Linear Peptide Synthesis:
  - Synthesize the linear peptide sequence on a suitable solid-phase resin (e.g., Rink Amide) using standard Fmoc/tBu chemistry.[17]
  - Incorporate the amino acids that will form the lactam bridge with orthogonal side-chain protecting groups (e.g., Fmoc-Asp(O-Allyl)-OH and Fmoc-Lys(Alloc)-OH).

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- Selective Side-Chain Deprotection:
  - Swell the resin in dichloromethane (DCM).
  - To remove the Allyl and Alloc groups, treat the resin with a solution of $Pd(PPh_3)_4$ (0.25 eq.) and phenylsilane (15 eq.) in DCM.[18]
  - Allow the reaction to proceed for 30 minutes at room temperature. Repeat this step.
  - Wash the resin thoroughly with DCM and then DMF.
- On-Resin Cyclization:
  - Swell the deprotected peptide-resin in N-methyl-2-pyrrolidone (NMP) or dimethylformamide (DMF).
  - Prepare a solution of HATU (4 eq.) and diisopropylethylamine (DIPEA) (8 eq.) in NMP.
  - Add the coupling solution to the resin and allow the reaction to proceed for 2-24 hours at room temperature.[15]
  - Monitor the reaction progress by taking a small aliquot of resin, cleaving the peptide, and analyzing by LC-MS.
- Cleavage and Purification:
  - Once cyclization is complete, wash the resin with DMF, DCM, and methanol, then dry under vacuum.
  - Cleave the cyclic peptide from the resin and remove the remaining side-chain protecting groups using a standard cleavage cocktail (e.g., 95% TFA, 2.5% triisopropylsilane (TIS), 2.5% H_2O) for 2-3 hours.[15]
  - Precipitate the crude peptide in cold diethyl ether, centrifuge to pellet, and lyophilize.
  - Purify the cyclic peptide by reverse-phase high-performance liquid chromatography (RP-HPLC).[19][20]

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Protocol 2: Disulfide Bridge Formation

Disulfide bridges are a common and relatively straightforward method for peptide cyclization, mimicking a common post-translational modification in natural proteins.[9][10] This protocol outlines a solution-phase method for forming a single disulfide bond.

Causality of Experimental Choices:

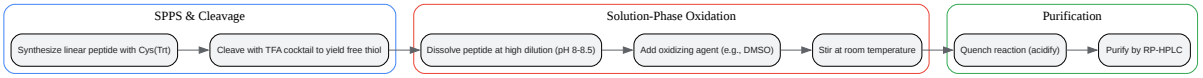
- Cysteine Protecting Groups: The choice of protecting group for the cysteine thiol is critical. The trityl (Trt) group is widely used as it is stable during Fmoc-SPPS but is readily removed during the final TFA cleavage, yielding the free thiol ready for oxidation.[11] For forming multiple, specific disulfide bonds, orthogonal protecting groups like Acm (acetamidomethyl) and Mmt (monomethoxytrityl) are necessary.[2][11]

- Oxidation Conditions: Air oxidation can be slow and inefficient.[16] Using an oxidizing agent like dimethyl sulfoxide (DMSO) provides a more controlled and efficient reaction for peptides without oxidation-sensitive residues (e.g., Met, Trp).[16]

- pH Control: The pH of the reaction is crucial. A slightly basic pH (around 8-8.5) facilitates the formation of the thiolate anion, which is the reactive species in disulfide bond formation.[16]

- High Dilution: Performing the oxidation at high dilution (0.1-1 mg/mL) is essential to favor the intramolecular reaction and prevent the formation of intermolecular dimers and oligomers.[16]

Experimental Workflow Diagram:



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Caption: Solution-phase disulfide bridge formation.

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Step-by-Step Methodology:

- Linear Peptide Synthesis and Cleavage:
  - Synthesize the linear peptide containing two or more cysteine residues protected with Trt groups (Fmoc-Cys(Trt)-OH) using standard Fmoc-SPPS.[11]
  - Cleave the peptide from the resin using a cleavage cocktail (e.g., 95% TFA, 2.5% TIS, 2.5% H_2O). The TFA will simultaneously remove the Trt groups, yielding the linear peptide with free thiols.
  - Precipitate the crude peptide in cold diethyl ether, centrifuge, and lyophilize.
- Solution-Phase Oxidation:
  - Dissolve the lyophilized crude peptide in a suitable buffer (e.g., 0.1 M ammonium bicarbonate) at a high dilution of 0.1-1 mg/mL.[16]
  - Adjust the pH of the solution to 8.0-8.5 with a dilute base (e.g., ammonium hydroxide).
  - Add 10-20% (v/v) DMSO to the solution to act as the oxidizing agent.[16]
  - Stir the reaction mixture open to the air at room temperature for 4-24 hours.
  - Monitor the reaction by taking aliquots and analyzing via LC-MS to observe the disappearance of the linear peptide mass and the appearance of the cyclized peptide mass (mass decrease of 2 Da).
- Quenching and Purification:
  - Once the reaction is complete, quench the oxidation by acidifying the solution with acetic acid or formic acid to a pH of ~3-4.
  - Lyophilize the reaction mixture to remove the buffer salts.
  - Purify the cyclic peptide by RP-HPLC.[19]

Protocol 3: All-Hydrocarbon Stapled Peptides

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Peptide stapling involves introducing two non-natural amino acids with olefinic side chains into a peptide sequence and then covalently linking them using a ruthenium-based catalyst in a ring-closing metathesis (RCM) reaction.[12][13] This creates a stable, all-hydrocarbon "staple" that reinforces the α-helical secondary structure.

Causality of Experimental Choices:

- Non-Natural Amino Acids: Specific α-methyl, α-alkenyl amino acids are required for the RCM reaction. The length of the alkenyl side chains determines the spacing of the staple (e.g., i, i+4 or i, i+7).[21]
- Grubbs Catalyst: A ruthenium-based catalyst, such as Grubbs' first-generation catalyst, is used to mediate the olefin metathesis reaction.[1][13] The catalyst is sensitive to air and moisture, so anhydrous and degassed solvents are necessary.
- Solvent: A non-polar, aprotic solvent like 1,2-dichloroethane (DCE) is used for the RCM reaction to ensure solubility of the catalyst and peptide-resin.[1]
- On-Resin Reaction: Performing the stapling reaction on-resin simplifies the process as the catalyst and byproducts can be easily washed away before cleavage and final purification.[21]

Experimental Workflow Diagram:



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Caption: Workflow for hydrocarbon-stapled peptide synthesis.

Step-by-Step Methodology:

- Linear Peptide Synthesis with Olefinic Amino Acids:

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- Synthesize the linear peptide on a suitable solid-phase resin using standard Fmoc chemistry.
- Incorporate the specific α-methyl, α-alkenyl amino acids (e.g., Fmoc-S_5-OH and Fmoc-R_8-OH for an i, i+7 staple) at the desired positions.[21] Note that coupling of these hindered amino acids may require extended coupling times or double coupling.[1]

- On-Resin Ring-Closing Metathesis (RCM):
  - Thoroughly wash the peptide-resin with DMF, then DCM, and finally with anhydrous 1,2-dichloroethane (DCE).
  - Swell the resin in anhydrous, degassed DCE for at least 30 minutes.
  - In a separate flask, dissolve Grubbs' first-generation catalyst (typically 10-20 mol% relative to the peptide) in anhydrous, degassed DCE.[1]
  - Add the catalyst solution to the resin slurry.
  - Allow the reaction to proceed with gentle agitation for 2-4 hours at room temperature or up to 50°C.[13] The reaction progress can be monitored by LC-MS analysis of a small, cleaved aliquot.
  - The reaction solution will typically change color from purple to brown as the metathesis proceeds.[1]
  - After the reaction, filter the resin and wash extensively with DCE and DCM to remove all traces of the ruthenium catalyst.

- Cleavage and Purification:
  - Dry the resin under vacuum.
  - Cleave the stapled peptide from the resin using a standard cleavage cocktail (e.g., 95% TFA, 2.5% TIS, 2.5% H_2O).
  - Precipitate the crude peptide in cold diethyl ether, centrifuge, and lyophilize.

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- Purify the stapled peptide by RP-HPLC.

Troubleshooting and Optimization

The synthesis of cyclic peptides can be challenging, with common issues including low cyclization yield, oligomerization, and racemization.[22]

Problem	Potential Cause	Troubleshooting Strategy
Low Cyclization Yield	- Steric hindrance at cyclization site- Unfavorable peptide conformation- Inefficient coupling	- Change the cyclization site to a less hindered position.- Introduce a turn-inducing element (e.g., Pro, D-amino acid) near the cyclization site.[6]- Use a more potent coupling reagent (e.g., HATU, PyAOP).- Optimize reaction time and temperature.[18]
Oligomerization/Dimerization	- High concentration of linear peptide (solution phase)- Resin loading is too high (on-resin)	- Perform solution-phase cyclization at high dilution (0.1-1 mg/mL).[16]- Use a lower loading resin for on-resin cyclization.
Racemization	- Activation of the C-terminal amino acid- Prolonged exposure to basic conditions	- Add an anti-racemization agent like Oxyma Pure or HOBt during coupling.- Minimize the time the peptide is exposed to base (e.g., DIPEA).
Incomplete RCM (Stapling)	- Inactive catalyst- Steric hindrance	- Use fresh, high-quality Grubbs' catalyst and anhydrous, degassed solvents.- Increase catalyst loading or reaction temperature/time.- Repeat the catalyst addition.[1]

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Conclusion

The synthesis of conformationally constrained peptides is a powerful strategy to overcome the inherent limitations of linear peptides in drug discovery. By employing techniques such as lactamization, disulfide bridging, and hydrocarbon stapling, researchers can generate peptides with enhanced stability, target affinity, and cell permeability. The detailed protocols and troubleshooting guides provided here serve as a comprehensive resource for scientists aiming to design and synthesize the next generation of peptide-based therapeutics. Careful planning of the synthetic route, particularly the choice of orthogonal protecting groups and cyclization conditions, is paramount to success.

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